

Perylene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Perylene

Cat. No.: B046583

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CAS Number: 198-55-0

This technical guide provides an in-depth overview of **Perylene**, a polycyclic aromatic hydrocarbon widely utilized by researchers, scientists, and drug development professionals. **Perylene** and its derivatives are valued for their exceptional photophysical properties, including high fluorescence quantum yields and photostability, making them ideal candidates for a range of applications from bioimaging to organic electronics.

Core Properties and Safety Data

Perylene is a golden yellow crystalline powder. A comprehensive summary of its chemical and physical properties is provided below, compiled from various sources.

Physicochemical Data

Property	Value	Reference(s)
CAS Number	198-55-0	[1][2][3]
Molecular Formula	C ₂₀ H ₁₂	[1][2]
Molecular Weight	252.32 g/mol	[1][2]
Appearance	Golden yellow crystalline powder	[1]
Melting Point	271-279 °C	[1]
Purity	≥ 98%	[1]
Solubility	Insoluble in water; soluble in organic solvents like chloroform and benzene.	[2]
Absorption Maximum (λ _{max})	434 nm	[4]
Molar Absorptivity	38,500 M ⁻¹ cm ⁻¹ at 435.7 nm	[4]

Safety Data Sheet Summary

Perylene is considered a hazardous substance and requires careful handling. The following table summarizes key safety information from its Safety Data Sheet (SDS).

Hazard Category	Description	Precautionary Measures
Health Hazards	May be damaging to health if ingested. Limited evidence of carcinogenic and mutagenic effects.[5]	Avoid ingestion and inhalation. Use in a well-ventilated area. [5]
Eye & Skin Contact	Not considered a primary irritant, but direct contact may cause transient discomfort.[5]	Wear appropriate safety goggles and gloves.[5]
Fire Hazards	Combustible solid. Dust may form an explosive mixture with air.[5]	Avoid generating dust. Use water spray, carbon dioxide, or dry chemical for extinction.[5]
Environmental Hazards	Very toxic to aquatic organisms with long-term effects.[5]	Prevent spillage from entering drains or water courses.[5]
Handling	Use personal protective equipment (PPE). Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[5]	Ensure adequate ventilation. Keep containers securely sealed when not in use.[5]
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[5]	Keep container tightly closed. [5]

Experimental Applications and Protocols

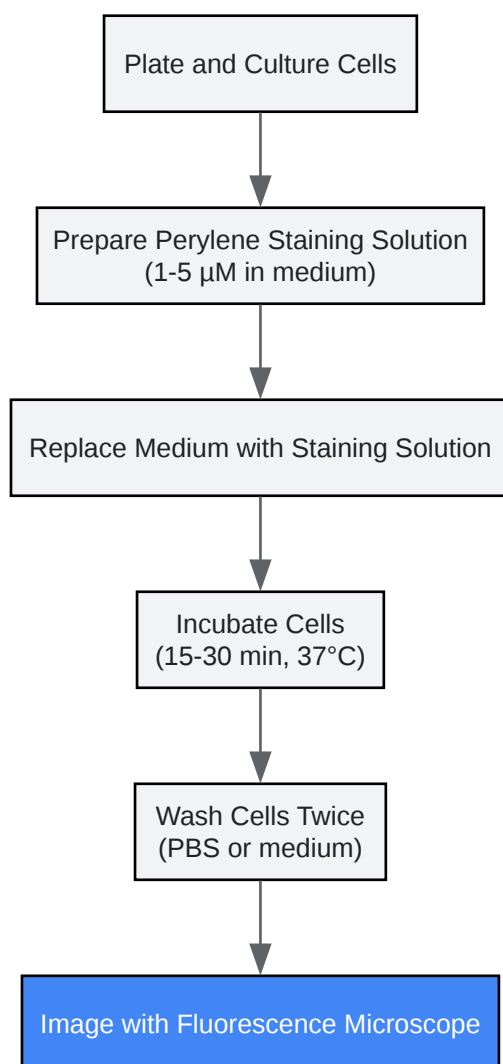
Perylene and its derivatives are versatile tools in research and development. Key applications include their use as fluorescent probes for bioimaging, in drug delivery systems, and as components in Organic Light-Emitting Diodes (OLEDs).

Fluorescent Staining of Intracellular Lipid Droplets

Perylene's lipophilic nature makes it an excellent fluorescent probe for staining nonpolar environments like intracellular lipid droplets.

This protocol is adapted from methodologies for staining lipid droplets with **Perylene** derivatives.^[6]

- **Cell Culture:** Plate cells on coverslips in a petri dish and culture until they reach the desired confluency.
- **Staining Solution Preparation:** Prepare a 1-5 μM working solution of a lipophilic **Perylene** derivative by diluting a stock solution (e.g., 1 mM in DMSO) in a pre-warmed cell culture medium.
- **Cell Staining:** Remove the existing cell culture medium and replace it with the **Perylene** staining solution.
- **Incubation:** Incubate the cells for 15-30 minutes at 37°C in a CO₂ incubator, protected from light.
- **Washing:** Gently wash the cells twice with pre-warmed Phosphate-Buffered Saline (PBS) or fresh culture medium to remove any excess probe.
- **Imaging:** Immediately image the stained cells using a fluorescence microscope with appropriate filter sets for **Perylene**'s excitation and emission spectra.



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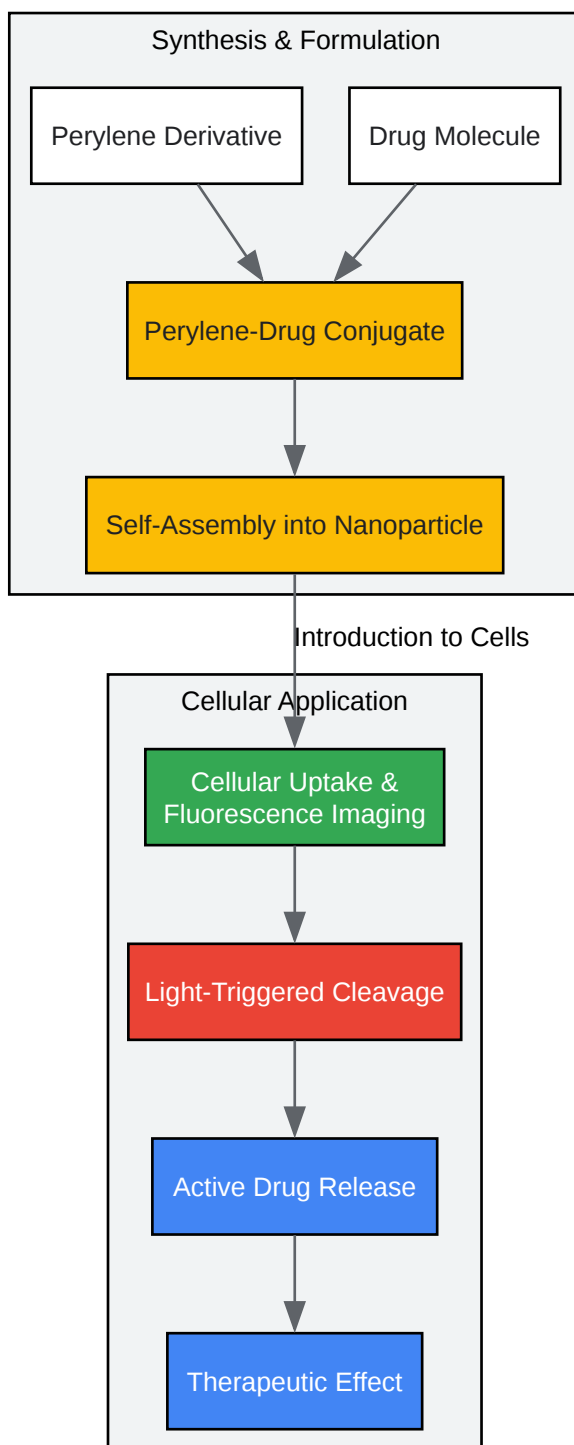
Caption: Workflow for live-cell lipid droplet staining.

Perylene-Based Nanoparticles for Drug Delivery

Perylene derivatives can be engineered into nanoparticles that serve as carriers for therapeutic agents, such as anticancer drugs. These nanoparticles can be designed for triggered drug release and can be tracked via fluorescence.[7]

- Synthesis: A **Perylene** derivative is chemically conjugated with a drug molecule (e.g., chlorambucil) to form a "caged", inactive version of the drug.

- **Nanoparticle Formulation:** The **Perylene**-drug conjugate self-assembles into nanoparticles in an aqueous solution.
- **Cellular Uptake:** The nanoparticles are introduced to a cellular environment and are taken up by cells. Their intracellular location can be monitored by the fluorescence of the **Perylene** core.
- **Drug Release:** A specific trigger, such as light (phototrigger), cleaves the bond between the **Perylene** carrier and the drug, releasing the active drug within the cell.
- **Monitoring Release:** The release of the drug can be monitored in real-time as it often leads to a change in the fluorescence properties of the **Perylene** carrier.



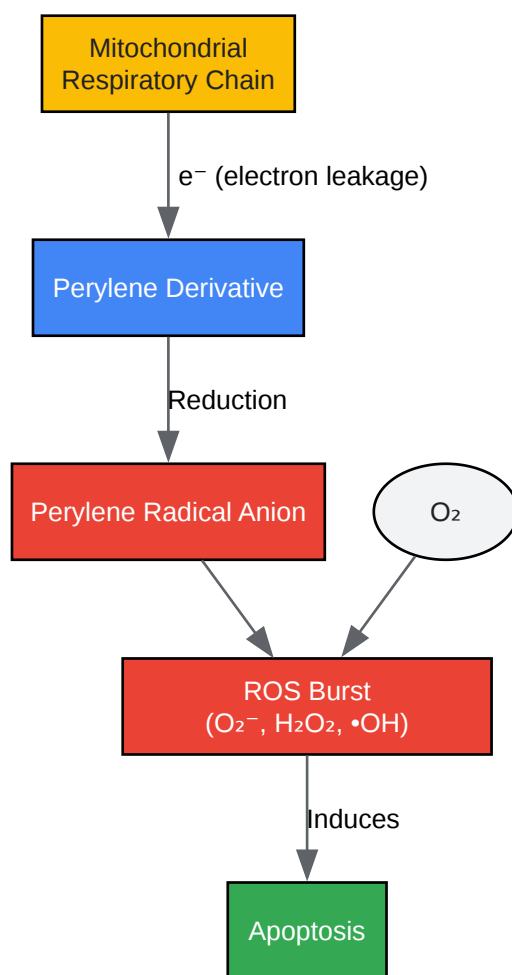
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Caption: **Perylene** nanoparticle drug delivery workflow.

Perylene-Mediated Generation of Reactive Oxygen Species (ROS)

Recent studies have shown that **Perylene** derivatives can interact with the mitochondrial respiratory chain in cancer cells, particularly under hypoxic conditions. This interaction can lead to the generation of reactive oxygen species (ROS), which can induce cell death.^[8]

- **Cellular Uptake:** **Perylene** derivatives are taken up by cancer cells.
- **Electron Leakage:** Within the hypoxic tumor microenvironment, **Perylene** can accept leaked electrons from the mitochondrial respiratory chain.
- **Radical Anion Formation:** This electron transfer reduces the **Perylene** derivative to a radical anion.
- **ROS Production:** The **Perylene** radical anion reacts with molecular oxygen to produce superoxide (O_2^-), which can then be converted to other ROS like hydrogen peroxide (H_2O_2) and hydroxyl radicals ($\bullet OH$).
- **Apoptosis Induction:** The resulting burst of ROS induces oxidative stress, leading to the activation of apoptotic pathways and ultimately, cell death.



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Caption: **Perylene**-mediated ROS generation pathway.

This guide provides a foundational understanding of **Perylene**'s properties, safety considerations, and its application in key research areas. The versatility and robust photophysical characteristics of **Perylene** and its derivatives continue to make them valuable molecules for innovation in science and medicine.

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